

2-aminopropane-1,3-diol Hydrochloride chemical structure

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Compound of Interest

Compound Name: 2-aminopropane-1,3-diol
Hydrochloride

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An In-depth Technical Guide to 2-aminopropane-1,3-diol Hydrochloride

This guide provides a comprehensive technical overview of **2-aminopropane-1,3-diol hydrochloride**, a versatile chemical compound with significant applications in pharmaceutical synthesis and biochemical research. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical properties, synthesis, analytical characterization, and practical applications of this important molecule, grounding all information in established scientific principles and methodologies.

Core Introduction and Significance

2-Aminopropane-1,3-diol, commonly known by its trivial name Serinol, is a prochiral organic compound structurally similar to the amino acid serine.[1][2] Its hydrochloride salt, **2-aminopropane-1,3-diol hydrochloride**, is the acid addition product that enhances stability and modifies the physicochemical properties of the parent amine, making it suitable for various applications. This compound serves as a critical intermediate and building block in the synthesis of a wide array of fine chemicals and active pharmaceutical ingredients (APIs).[3]

In the pharmaceutical landscape, the serinol backbone is integral to the structure of several notable drugs. It is a precursor for the antibiotic chloramphenicol, non-ionic X-ray contrast agents like iopamidol, and immunomodulating drugs such as Fingolimod, which is used in the treatment of multiple sclerosis.[2][4][5] Its derivatives are also explored in polymer chemistry for the synthesis of functional monomers.[6] Biologically, serinol derivatives are fundamental

components of sphingolipids and act as second messengers in cellular signaling pathways, highlighting the compound's relevance in biochemical studies.[\[1\]](#)[\[7\]](#)

Physicochemical Properties

Understanding the fundamental physicochemical properties of **2-aminopropane-1,3-diol hydrochloride** is paramount for its effective handling, characterization, and application. The protonation of the amino group to form the hydrochloride salt significantly influences its solubility and stability.

The chemical structure consists of a propane backbone with hydroxyl groups at positions 1 and 3, and an ammonium group at position 2, balanced by a chloride counter-ion.

Caption: Chemical Structure of **2-aminopropane-1,3-diol Hydrochloride**

Table 1: Key Physicochemical Properties

Property	Value	Source(s)
Synonyms	Serinol hydrochloride, DL-Serinol hydrochloride	[3] [8]
CAS Number	534-03-2 (for free base, Serinol)	[9] [10]
Molecular Formula	C ₃ H ₁₀ ClNO ₂	[11]
Molecular Weight	127.57 g/mol	[11]
Appearance	White to off-white crystalline powder or lumps	[12] [13]
Melting Point	51-57°C (for free base)	[3] [13]
Solubility	Soluble in water and alcohol	[3] [8]
Stability	Stable under normal conditions; hygroscopic	[1] [3]

Note: The CAS number typically refers to the free base, Serinol. The hydrochloride salt is a distinct entity often prepared in situ or isolated as a separate product.

The hygroscopic nature of this compound necessitates storage in a dry, inert atmosphere to prevent moisture absorption, which could affect its purity and handling characteristics.[\[3\]](#)[\[14\]](#)

Synthesis and Purification

The industrial production of **2-aminopropane-1,3-diol hydrochloride** typically involves a two-stage process: the synthesis of the free base, Serinol, followed by its conversion to the hydrochloride salt. The choice of synthetic route is often dictated by the availability of starting materials, scalability, and desired purity.

Synthesis of Serinol (Free Base)

Several routes to Serinol have been established. A common and historically significant method involves the catalytic reduction of 2-nitro-1,3-propanediol.[\[5\]](#)[\[15\]](#) This nitro-diol intermediate is itself synthesized from nitromethane and formaldehyde via a Henry Reaction.[\[15\]](#)[\[16\]](#)

Workflow for Synthesis via Nitromethane:

- **Henry Reaction:** Nitromethane is reacted with formaldehyde in the presence of a base (e.g., NaOH) to form tris(hydroxymethyl)nitromethane, which is then converted to 2-nitro-1,3-propanediol.[\[16\]](#)
- **Catalytic Reduction:** The resulting 2-nitro-1,3-propanediol is catalytically hydrogenated using catalysts like Raney Nickel or Palladium on Carbon (Pd/C) to yield Serinol.[\[5\]](#)

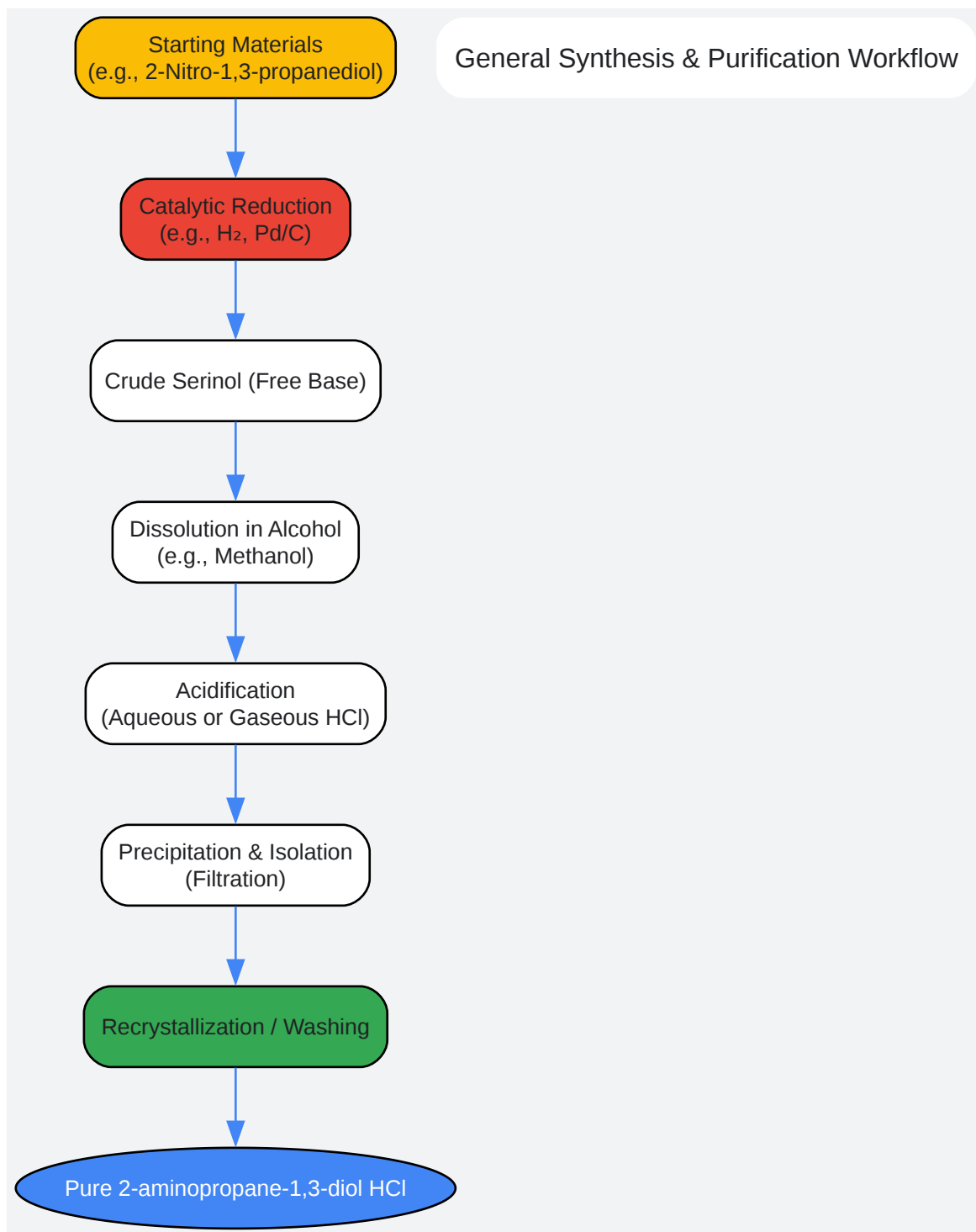
An alternative patented process involves the reaction of 1,3-dimethoxy-isopropyl chloride with ammonia to form 1,3-dimethoxy-isopropylamine, which is then hydrolyzed with aqueous hydrochloric acid to produce Serinol.[\[15\]](#)[\[17\]](#)

Conversion to Hydrochloride Salt

The conversion of the free base Serinol to its hydrochloride salt is a straightforward acid-base reaction. This step is crucial for purification, as the salt often exhibits better crystallinity and lower solubility in organic solvents than the free base, facilitating its isolation.

Protocol for Hydrochloride Salt Formation:

- Dissolve the crude Serinol free base in a suitable alcohol solvent, such as methanol or ethanol.
- Cool the solution in an ice bath.
- Slowly add a stoichiometric amount of concentrated hydrochloric acid or introduce anhydrous HCl gas.
- The **2-aminopropane-1,3-diol hydrochloride** will precipitate out of the solution.
- The solid product is then collected by filtration, washed with a cold, non-polar solvent (e.g., diethyl ether) to remove impurities, and dried under vacuum.^{[11][16]}



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Caption: General Synthesis & Purification Workflow

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and quality of **2-aminopropane-1,3-diol hydrochloride**. A multi-technique approach is employed, combining spectroscopic and chromatographic methods.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are powerful tools for structural elucidation.[\[18\]](#)[\[19\]](#)[\[20\]](#)
 - ^1H NMR: The spectrum would show characteristic signals for the methine proton (CH-N), the diastereotopic methylene protons (CH₂-O), and the exchangeable protons of the hydroxyl (-OH) and ammonium (-NH₃⁺) groups.
 - ^{13}C NMR: The spectrum would display distinct signals for the two carbon environments: the methine carbon bonded to the nitrogen and the two equivalent methylene carbons bonded to the oxygen atoms.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify key functional groups. Expected peaks include a broad O-H stretch from the hydroxyl groups, N-H stretching from the ammonium group, and C-O stretching.
- Mass Spectrometry (MS): MS is used to confirm the molecular weight of the cation (the free base).[\[21\]](#) Electron ionization (EI) would typically show a fragment pattern corresponding to the Serinol structure.

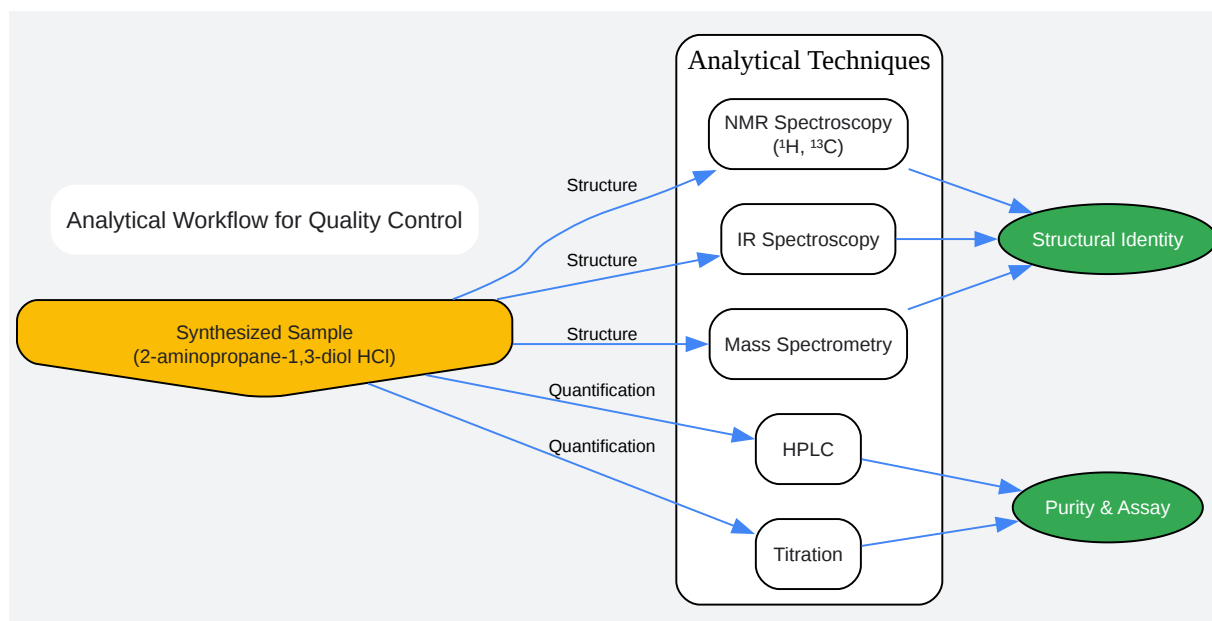
Chromatographic Methods

- High-Performance Liquid Chromatography (HPLC): HPLC is a primary method for assessing purity. A suitable method, often involving a reversed-phase column, can separate the main compound from synthesis-related impurities.
- Ion Exchange Chromatography: This technique can be used for the purification and analysis of the amino alcohol, separating it from other components in a mixture.[\[11\]](#)

Other Methods

- Elemental Analysis: Confirms the empirical formula (C₃H₁₀ClNO₂) by determining the percentage composition of carbon, hydrogen, nitrogen, chlorine, and oxygen.[\[11\]](#)

- Titration: The purity (assay) of the final product can be determined by non-aqueous acid-base titration.[13]



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Caption: Analytical Workflow for Quality Control

Applications in Research and Drug Development

The utility of 2-aminopropane-1,3-diol and its hydrochloride salt stems from its bifunctional nature, containing both amine and diol functionalities. This makes it a versatile platform for chemical synthesis.

- Pharmaceutical Intermediate: It is a key building block for complex APIs. Its prochiral nature allows for the creation of specific stereoisomers, which is critical in modern drug design. Its use in the synthesis of the immunosuppressant Fingolimod is a prime example of its importance in medicine.[4][22]

- **Contrast Media:** The serinol structure is incorporated into non-ionic X-ray contrast agents like iopamidol, which are used extensively in medical imaging.[2]
- **Biochemical Research:** As a structural analog of serine and a component of sphingolipids, serinol and its derivatives are used in studies related to cellular signaling, phospholipid biosynthesis, and neurotransmitter synthesis.[7]
- **Polymer and Materials Science:** The diol functionality allows it to be used in the preparation of polyesters and other polymers, which may have biomedical applications.[1][6] It can also be used to create functional cyclic carbonate monomers for polymerization.[6]

Safety, Handling, and Storage

As with any chemical reagent, proper safety protocols must be followed when handling 2-aminopropane-1,3-diol and its hydrochloride salt.

Table 2: Safety and Handling Guidelines

Aspect	Recommendation	Source(s)
GHS Hazards	Causes severe skin burns and eye damage.	[10][23][24]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection (safety goggles or face shield).	[23][25]
Handling	Handle in a well-ventilated area or in a closed system. Avoid dust formation. Wash hands thoroughly after handling.	[14][23][25]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store under an inert atmosphere due to its hygroscopic nature.	[3][14][25]
First Aid	In case of skin contact, wash with plenty of soap and water. For eye contact, rinse cautiously with water for several minutes. If inhaled, move to fresh air. Seek immediate medical attention for significant exposure.	[23][25]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.	[23]

Conclusion

2-aminopropane-1,3-diol hydrochloride is more than a simple chemical; it is a fundamental building block that enables significant advancements in medicine and materials science. Its straightforward synthesis, well-defined properties, and versatile reactivity make it an invaluable tool for researchers and developers. A thorough understanding of its chemistry, from synthesis and purification to analytical characterization and safe handling, is essential for harnessing its full potential in creating novel therapeutics and advanced materials.

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